

Phenazine-1-carbaldehyde: A Technical Overview of its Properties and Synthetic Pathways

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Compound of Interest

Compound Name: Phenazine-1-carbaldehyde

Cat. No.: B15497610

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical properties, synthesis, and biological relevance of **phenazine-1-carbaldehyde** and the broader class of phenazine compounds. Phenazines are a significant class of nitrogen-containing heterocyclic compounds known for their diverse biological activities, making them a subject of interest in drug discovery and development.

Physical Properties of Phenazine-1-carbaldehyde

Experimental Data

Extensive literature searches did not yield experimentally determined melting point and solubility data for **phenazine-1-carbaldehyde**. This suggests that while the compound is known, its specific physical properties may not have been extensively characterized or reported in readily accessible scientific literature.

Computed Physical Properties

In the absence of experimental data, computational predictions provide an estimation of the physical properties of **phenazine-1-carbaldehyde**. The following data is derived from the PubChem database and should be considered as predicted values.

Property	Value	Source
Molecular Formula	C ₁₃ H ₈ N ₂ O	PubChem
Molecular Weight	208.22 g/mol	PubChem
XLogP3-AA (LogP)	2.1	PubChem
Hydrogen Bond Donor Count	0	PubChem
Hydrogen Bond Acceptor Count	3	PubChem
Rotatable Bond Count	1	PubChem
Exact Mass	208.06366288 g/mol	PubChem
Topological Polar Surface Area	42.9 Å ²	PubChem

Note: These values are computationally generated and have not been experimentally verified.

Physical Properties of the Parent Compound: Phenazine

For comparative purposes, the physical properties of the parent phenazine molecule are well-documented. Phenazine typically appears as yellow needles.^[1] It is sparingly soluble in alcohol and insoluble in water.^[1] Concentrated sulfuric acid dissolves phenazine, resulting in a deep-red solution.^[1]

Synthesis and Experimental Protocols

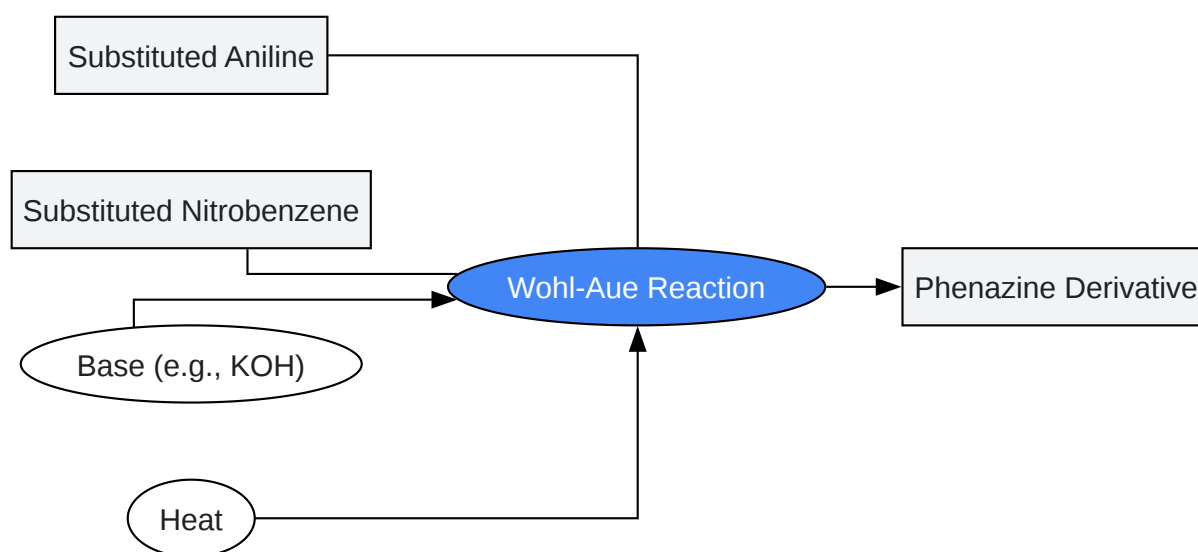
General Synthesis of the Phenazine Core: The Wohl-Aue Reaction

A classic method for synthesizing the phenazine core is the Wohl-Aue reaction.^[1] This reaction involves the condensation of an aniline with a nitrobenzene in the presence of a base, typically potassium hydroxide, and often with heating.

Experimental Protocol (General):

- A mixture of an appropriately substituted aniline and a substituted nitrobenzene is heated in the presence of potassium hydroxide.

- The reaction mixture is typically heated at elevated temperatures for several hours.
- Upon completion, the reaction mixture is cooled and treated with water to dissolve the inorganic salts.
- The crude phenazine product is then isolated by filtration or extraction with an organic solvent.
- Purification is typically achieved through recrystallization or column chromatography.



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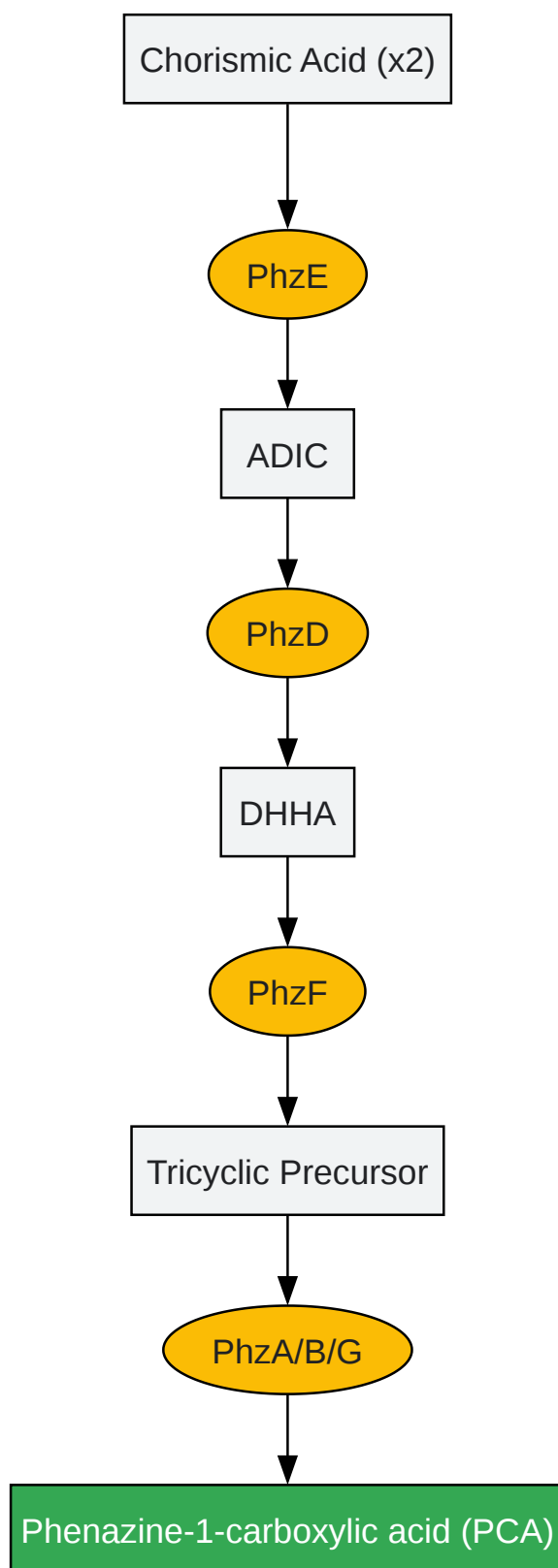
Caption: General workflow of the Wohl-Aue reaction for phenazine synthesis.

Potential Synthesis of Phenazine-1-carbaldehyde

While a specific, detailed protocol for the synthesis of **phenazine-1-carbaldehyde** was not found in the surveyed literature, a plausible route would involve the oxidation of the corresponding alcohol, 1-(hydroxymethyl)phenazine. This precursor could potentially be synthesized via the Wohl-Aue reaction using appropriately substituted starting materials or through modification of phenazine-1-carboxylic acid.

Biosynthesis of the Phenazine Core

Many phenazine derivatives are natural products synthesized by bacteria, most notably from the genus *Pseudomonas*.^[2] The biosynthesis of the phenazine core originates from the shikimic acid pathway.^[3] Two molecules of chorismic acid are converted to the key intermediate, phenazine-1-carboxylic acid (PCA), through a series of enzymatic steps.^[3]

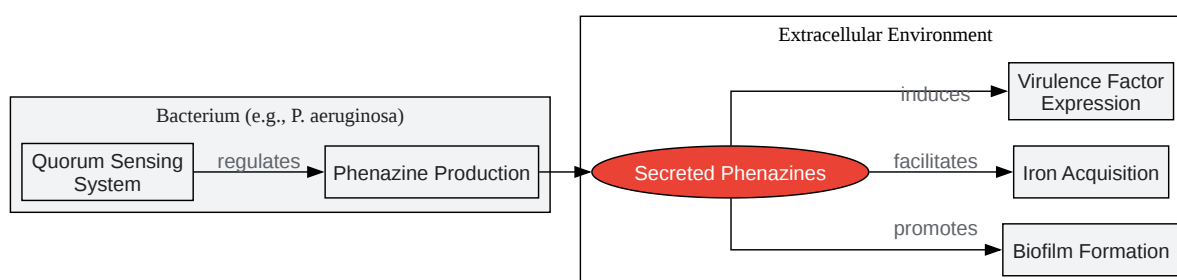


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Caption: Biosynthetic pathway of phenazine-1-carboxylic acid (PCA).

Biological Significance and Signaling

Phenazines produced by bacteria play crucial roles in microbial competition and survival. In *Pseudomonas aeruginosa*, phenazines are redox-active signaling molecules involved in quorum sensing, a cell-to-cell communication system that coordinates gene expression, and are important for biofilm formation.[2]



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Caption: Role of phenazines in bacterial signaling and survival.

Conclusion

Phenazine-1-carbaldehyde is a derivative of the biologically significant phenazine scaffold. While specific experimental data on its physical properties are not readily available, its structural relationship to other well-studied phenazines suggests it may possess interesting biological activities. The synthesis of this and other phenazine derivatives can be approached through established methods like the Wohl-Aue reaction. The rich biochemistry of phenazine biosynthesis and their role in bacterial signaling continue to make them attractive targets for research in drug discovery and chemical biology. Further experimental characterization of **phenazine-1-carbaldehyde** is warranted to fully elucidate its chemical and biological properties.

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References

- 1. Phenazine - Wikipedia [en.wikipedia.org]
- 2. Pseudomonas aeruginosa - Wikipedia [en.wikipedia.org]
- 3. The structural biology of phenazine biosynthesis - PMC [pmc.ncbi.nlm.nih.gov]
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